

Application Notes and Protocols: Preparing Bisdionin C Stock Solutions

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Compound of Interest

Compound Name: *Bisdionin C*

Cat. No.: *B109509*

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Introduction

Bisdionin C is a rationally designed, cell-permeable, and potent submicromolar inhibitor of family 18 (GH18) chitinases.^{[1][2][3]} It has shown inhibitory activity against fungal chitinases as well as human chitinases, such as human macrophage chitotriosidase (HCHT) and acidic mammalian chitinase (AMCase), making it a valuable tool for research in fungal infections, asthma, and other inflammatory diseases.^{[1][2]} Accurate and consistent preparation of **Bisdionin C** stock solutions is critical for obtaining reliable and reproducible results in in vitro and cell-based assays. This document provides a detailed protocol for the preparation, storage, and handling of **Bisdionin C** stock solutions.

Chemical Properties and Data

Properly understanding the chemical properties of **Bisdionin C** is essential for its effective use in experiments. Key quantitative data are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₂₀ N ₈ O ₄	
Molecular Weight	400.39 g/mol (400.4 Da)	[1][2][4][5]
Purity (Typical)	≥95% (HPLC)	[5]
Solubility	Soluble in DMSO (e.g., 1 mg/mL with warming)	[5]
Appearance	Powder	

Experimental Protocol: Preparation of a 10 mM Bisdionin C Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Bisdionin C** in dimethyl sulfoxide (DMSO). DMSO is the recommended solvent for creating a concentrated stock that can be later diluted in aqueous media for experiments.[6]

Materials:

- **Bisdionin C** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Determine the Required Mass:

- Use the following formula to calculate the mass of **Bisdionin C** required to prepare your desired volume of a 10 mM stock solution.
- $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- Example for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 400.39 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 4.004 \text{ mg}$
- Weighing **Bisdionin C**:
 - Tare a sterile microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out the calculated amount (e.g., 4.00 mg) of **Bisdionin C** powder into the tube.
 - Note: As many small molecule compounds can be hygroscopic or difficult to weigh accurately in small quantities, it is recommended to dissolve the entire contents of a pre-weighed vial directly.^[6]
- Dissolving the Compound:
 - Add the appropriate volume of DMSO to the tube containing the **Bisdionin C** powder. For the example above, add 1 mL of DMSO.
 - Cap the tube securely and vortex thoroughly for several minutes until the powder is completely dissolved.
 - If the compound does not dissolve readily, gentle warming in a 37°C water bath combined with vortexing or sonication can facilitate dissolution.^[6] Ensure the solution is clear before proceeding.
- Aliquoting and Storage:
 - Once fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.

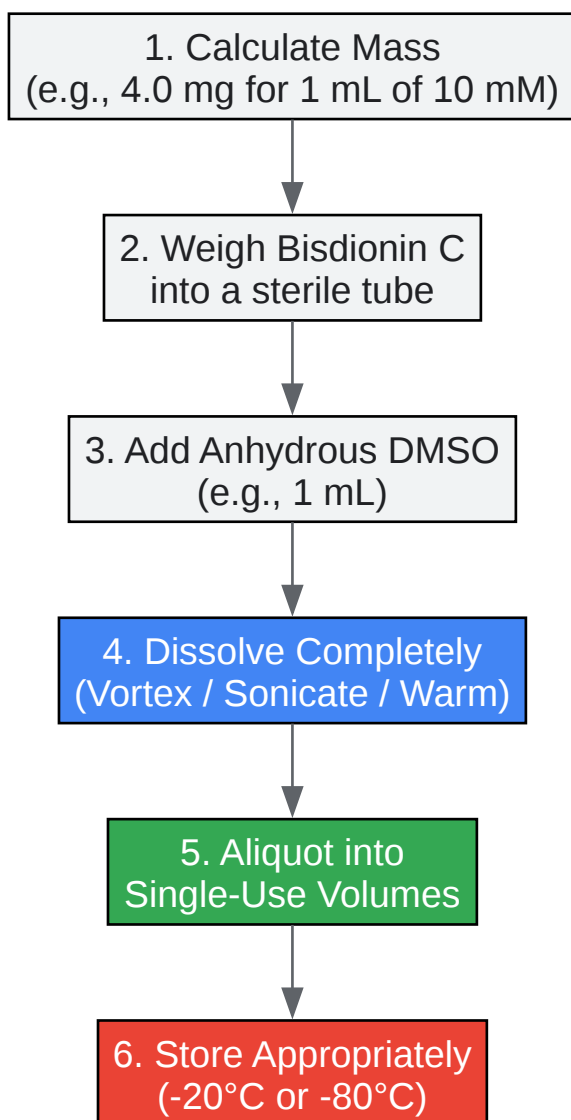
- This practice prevents product degradation from repeated freeze-thaw cycles.[2]
- Short-term storage: Store aliquots at -20°C for up to 1 month.[2]
- Long-term storage: For storage longer than a month, store aliquots at -80°C for up to 6 months.[2]
- Always protect the stock solution from light.

Safety Precautions:

- Always handle **Bisdionin C** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for **Bisdionin C** for complete safety information.

Visualization of Experimental Workflow

The following diagram illustrates the key steps for preparing the **Bisdionin C** stock solution.



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Caption: Workflow for preparing **Bisdionin C** stock solution.

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Phone: (601) 213-4426

Email: info@benchchem.com